

Tapotoclax (AMG-176): Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: Tapotoclax

Cat. No.: B605400

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Introduction

Tapotoclax, also known as AMG-176, is a potent and selective small molecule inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (MCL-1).^{[1][2][3][4]} MCL-1 is a key member of the B-cell lymphoma 2 (Bcl-2) family of proteins that regulates the intrinsic pathway of apoptosis. In many cancers, MCL-1 is overexpressed, contributing to tumor cell survival and resistance to therapy. **Tapotoclax** binds to MCL-1, disrupting its interaction with pro-apoptotic proteins such as Bak and Bim, thereby triggering the apoptotic cascade in MCL-1-dependent cancer cells.^{[2][5]} These application notes provide an overview of the working concentrations of **Tapotoclax** in various cancer cell lines and detailed protocols for key in vitro experiments.

Data Presentation: Tapotoclax Working Concentrations

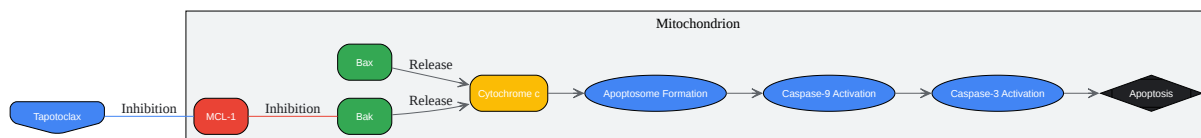
The effective concentration of **Tapotoclax** can vary significantly depending on the cell line and the experimental endpoint. The half-maximal inhibitory concentration (IC₅₀) is a common measure of a drug's potency. Below is a summary of reported IC₅₀ values for **Tapotoclax** in different cancer cell lines.

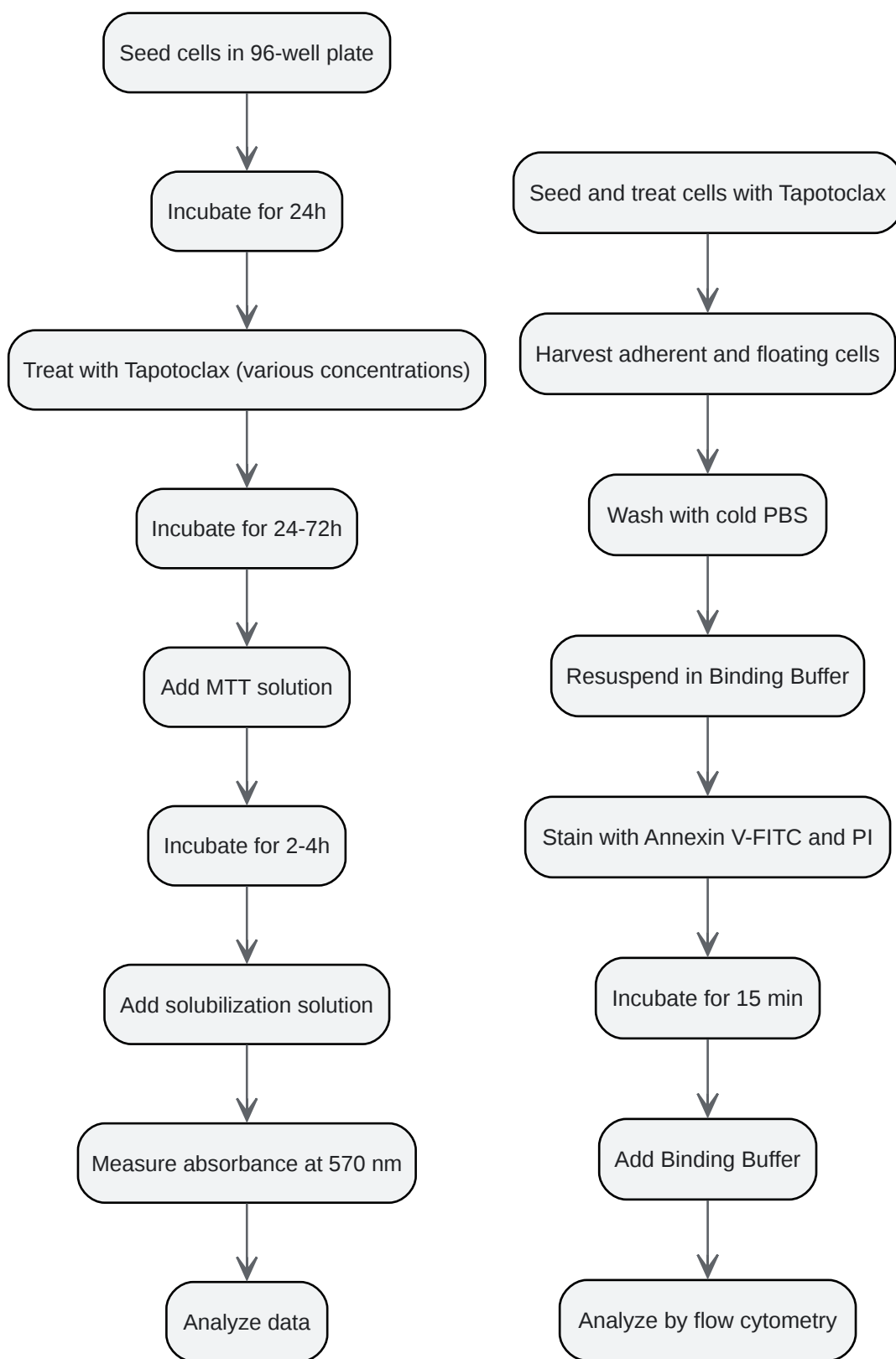
Cell Line	Cancer Type	IC50 (nM)	Assay	Incubation Time	Reference
OPM-2	Multiple Myeloma	16	CellTiter-Glo	16 hours	[3]
OPM-2	Multiple Myeloma	240	CellTiter-Glo	24 hours	[3]
CLL	Chronic Lymphocytic Leukemia	~300 (for cell death)	Not specified	24 hours	[4]
C057M	Melanoma	Induces strong apoptosis at 5 μ M	Annexin V Staining	72 hours	[4]
C002M	Melanoma	Weak apoptosis at 5 μ M	Annexin V Staining	72 hours	[4]

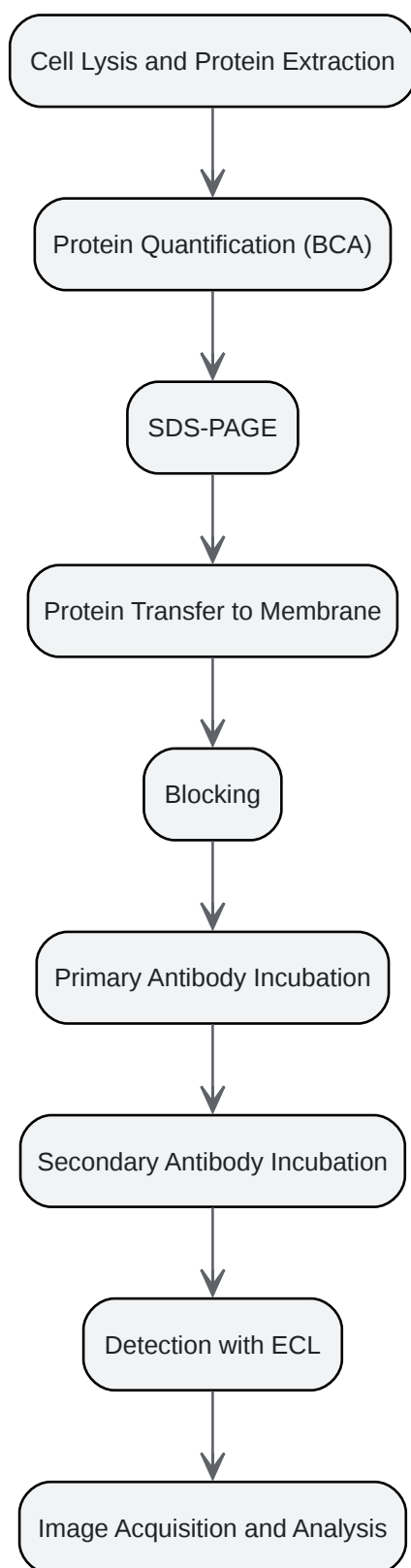
Note: IC50 values are highly dependent on the assay conditions, including cell density, serum concentration, and incubation time. It is recommended to perform a dose-response curve to determine the optimal working concentration for your specific cell line and experimental setup.

Signaling Pathway

Tapotoclax functions by inhibiting MCL-1, a key anti-apoptotic protein. This inhibition disrupts the sequestration of pro-apoptotic proteins, leading to the activation of the intrinsic apoptotic pathway.







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